

# An In-depth Technical Guide to 5-Bromo-7-nitroindoline

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## Compound of Interest

Compound Name: *5-Bromo-7-nitroindoline*

Cat. No.: *B556508*

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This guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **5-Bromo-7-nitroindoline**, a key intermediate in pharmaceutical and organic synthesis research.

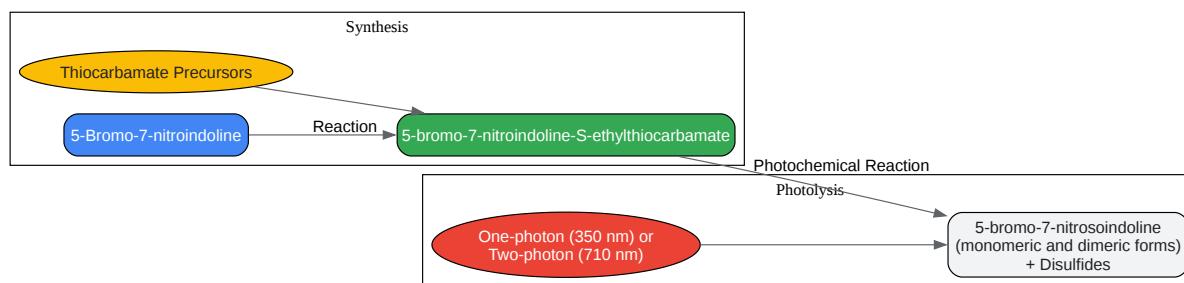
## Molecular Properties and Structure

**5-Bromo-7-nitroindoline**, with the CAS number 80166-90-1, is a versatile chemical compound utilized as a building block in the development of novel pharmaceuticals and in the synthesis of biologically active molecules.<sup>[1]</sup> Its chemical structure is characterized by an indoline core substituted with a bromine atom at the 5th position and a nitro group at the 7th position.

Table 1: Physicochemical Properties of **5-Bromo-7-nitroindoline**

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrN <sub>2</sub> O <sub>2</sub>	[1][2]
Molecular Weight	243.06 g/mol	[1][2]
Appearance	Red-orange to brown crystalline powder	[1]
Melting Point	133-136°C	[2]
Boiling Point	344.2±42.0 °C (Predicted)	[2]
Flash Point	162°C	[2]
Water Solubility	Insoluble in water	[2]
Storage Conditions	0-8 °C	[1]

Below is a two-dimensional representation of the molecular structure of **5-Bromo-7-nitroindoline**.



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## References

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